

Lancifodilactone C: A Technical Guide on its Discovery and Initial Characterization

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Compound of Interest

Compound Name: *Lancifodilactone C*

Cat. No.: *B15595999*

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Introduction

Lancifodilactone C is a naturally occurring, highly oxygenated nortriterpenoid isolated from *Schisandra lancifolia*. As a member of the growing family of structurally complex and biologically intriguing compounds derived from this plant genus, **Lancifodilactone C** has garnered attention for its potential therapeutic applications. This technical guide provides a comprehensive overview of the discovery, isolation, structural elucidation, and initial biological characterization of **Lancifodilactone C**, presenting the foundational knowledge necessary for further research and development.

Discovery and Isolation

Lancifodilactone C was first isolated from the leaves and stems of *Schisandra lancifolia*, a plant used in traditional medicine.^[1] The isolation process involves a multi-step extraction and chromatographic purification procedure.

Experimental Protocol: Isolation of Lancifodilactone C

The dried and powdered leaves and stems of *Schisandra lancifolia* are subjected to extraction with a solvent such as methanol or ethanol. The resulting crude extract is then partitioned between different solvents of varying polarity, for example, ethyl acetate and water, to separate compounds based on their solubility. The ethyl acetate fraction, typically enriched with nortriterpenoids, is then subjected to repeated column chromatography on silica gel and Sephadex LH-20. Final purification is achieved through preparative High-Performance Liquid Chromatography (HPLC) to yield pure **Lancifodilactone C**.

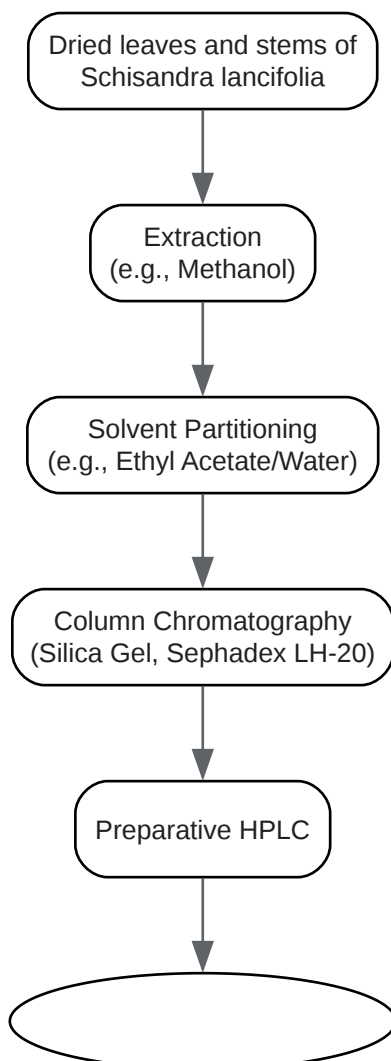


Figure 1. Isolation Workflow for Lancifodilactone C

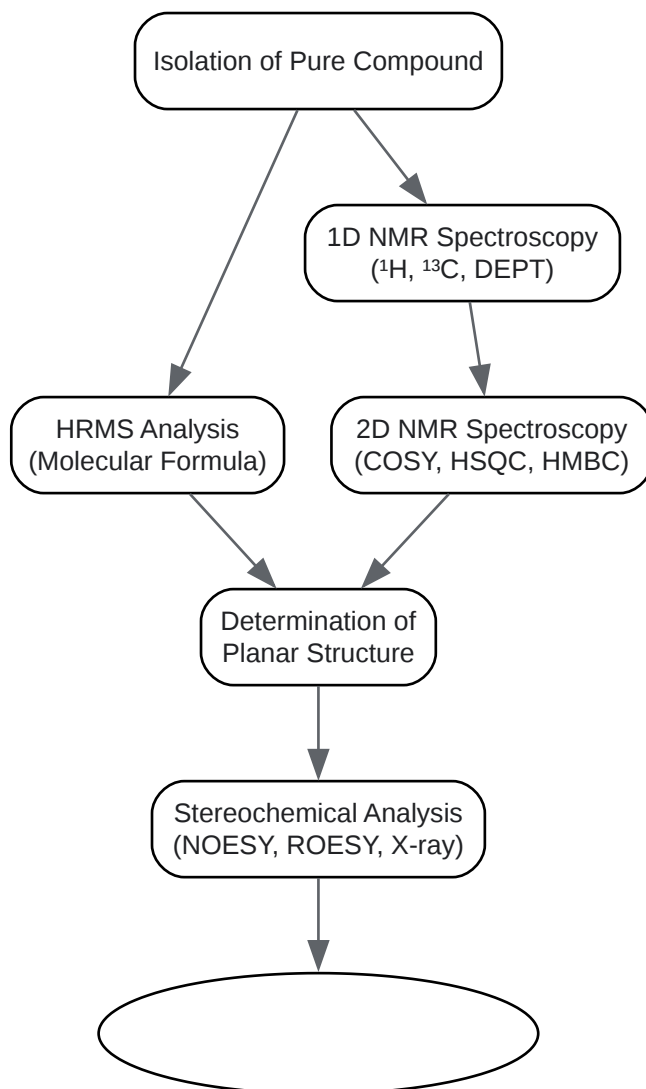


Figure 2. Logical Flow of Structure Elucidation

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References

- [1. Lancifodilactones B-E, new nortriterpenes from Schisandra lancifolia - PubMed \[pubmed.ncbi.nlm.nih.gov\]](#)
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